

Spectroscopic Data for N-Methoxyanhydrovobasinediol Remains Elusive in Public Domain

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Methoxyanhydrovobasinediol*

Cat. No.: *B15589631*

[Get Quote](#)

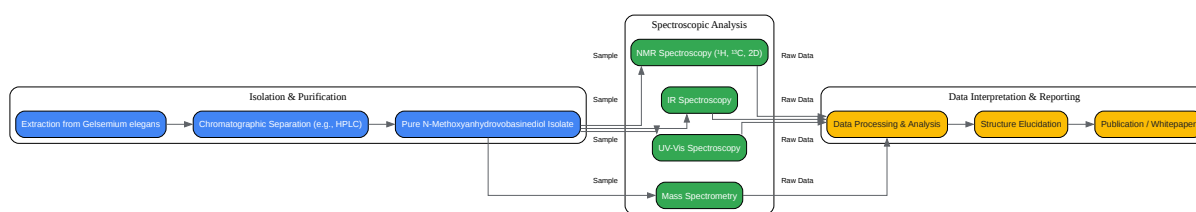
A comprehensive search for detailed spectroscopic data (NMR, IR, UV-Vis) of the indole alkaloid **N-Methoxyanhydrovobasinediol** has yielded limited publicly available information, precluding the creation of an in-depth technical guide as requested. While the compound is identified as a natural product isolated from *Gelsemium elegans*[1][2], specific experimental spectroscopic values and detailed acquisition protocols are not present in the available search results.

N-Methoxyanhydrovobasinediol is chemically defined with the formula $C_{21}H_{26}N_2O_2$ and a molecular weight of 338.4 g/mol. Despite the mention of a predicted 1H NMR spectrum, the actual chemical shifts, coupling constants, and other quantitative data points are not provided. Similarly, experimental data for ^{13}C NMR, Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectroscopy, which are crucial for the complete structural elucidation and characterization of the molecule, were not found in the conducted searches.

Without access to a primary scientific publication detailing the isolation and full spectroscopic characterization of **N-Methoxyanhydrovobasinediol**, the core requirements of presenting quantitative data in structured tables and providing detailed experimental methodologies cannot be fulfilled.

Hypothetical Experimental Workflow

In the absence of specific experimental details for **N-Methoxyanhydrovobasinediol**, a generalized workflow for the spectroscopic analysis of a natural product isolate is presented below. This diagram illustrates the logical sequence of steps typically followed by researchers in the field of natural product chemistry.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the isolation and spectroscopic characterization of a natural product.

This diagram outlines a standard procedure, commencing with the extraction and purification of the compound from its natural source. The pure isolate then undergoes a battery of spectroscopic analyses to determine its chemical structure. The resulting data is processed and interpreted to elucidate the final structure, which is then typically reported in a scientific publication.

It is recommended that researchers and professionals seeking this specific data consult specialized chemical databases or the primary literature that first reported the isolation of **N-**

Methoxyanhydrovobasinediol, as this information is not readily available through general web searches.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Gelsemium elegans (Gardn. et Champ.) Benth. | BioCrick [biocrick.com]
- 2. The toxic components, toxicological mechanism and effective antidote for Gelsemium elegans poisoning - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Data for N-Methoxyanhydrovobasinediol Remains Elusive in Public Domain]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15589631#spectroscopic-data-nmr-ir-uv-vis-of-n-methoxyanhydrovobasinediol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com